

Safe handling and disposal of Methyl 3-chloro-4-hydroxyphenylacetate.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 3-chloro-4-hydroxyphenylacetate

Cat. No.: B1361059

[Get Quote](#)

Technical Support Center: Methyl 3-chloro-4-hydroxyphenylacetate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Methyl 3-chloro-4-hydroxyphenylacetate**.

Troubleshooting Guides and FAQs

This section addresses specific issues that may be encountered during the handling and disposal of **Methyl 3-chloro-4-hydroxyphenylacetate**.

Frequently Asked Questions (FAQs):

- What are the main hazards associated with **Methyl 3-chloro-4-hydroxyphenylacetate**? **Methyl 3-chloro-4-hydroxyphenylacetate** is associated with the following hazards:

- Harmful if swallowed.[[1](#)]
- Causes skin irritation.[[1](#)]
- Causes serious eye irritation.[[1](#)]

- May cause respiratory irritation.[[1](#)]
- What personal protective equipment (PPE) should be worn when handling this compound? Appropriate PPE includes safety glasses, chemical-resistant gloves, and a lab coat. Work should be conducted in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.
- How should I store **Methyl 3-chloro-4-hydroxyphenylacetate**? Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. It is recommended to store it under an inert atmosphere at a temperature between 2-8°C.[[1](#)][[2](#)]
- What should I do in case of accidental exposure?
 - Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
 - Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
 - Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
 - Ingestion: If swallowed, wash out mouth with water provided person is conscious. Call a physician.
- What are the proper disposal methods for this chemical? Disposal of **Methyl 3-chloro-4-hydroxyphenylacetate** and its containers should be in accordance with local, state, and federal regulations. It should not be disposed of into the environment, drains, or watercourses. Consult a licensed professional waste disposal service to dispose of this material.

Quantitative Data

Property	Value
CAS Number	57017-95-5
Molecular Formula	C9H9ClO3 ^[3]
Molecular Weight	200.62 g/mol
Boiling Point	175 °C at 4 Torr ^[2]
Density	1.314±0.06 g/cm3 (Predicted) ^[2]
Storage Temperature	2-8°C ^{[1][2]}
Physical Form	Yellow to Brown Sticky Oil to Semi-Solid ^[1]

Experimental Protocols

Protocol for Safe Handling of **Methyl 3-chloro-4-hydroxyphenylacetate**:

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Verify that a safety shower and eyewash station are readily accessible.
- Personal Protective Equipment (PPE): Don appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields.
- Ventilation: Conduct all handling of **Methyl 3-chloro-4-hydroxyphenylacetate** inside a certified chemical fume hood to minimize inhalation exposure.
- Weighing and Transferring:
 - When weighing, use a tared container to avoid contamination of the balance.
 - Handle the compound gently to prevent the generation of dust or aerosols.
 - Use a spatula or other appropriate tool for transferring the solid.
 - If transferring a solution, use a calibrated pipette or syringe.

- Dissolving: When dissolving the compound, add the solid to the solvent slowly while stirring to prevent splashing.
- Post-Handling:
 - After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., ethanol) and then wash with soap and water.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly with soap and water.

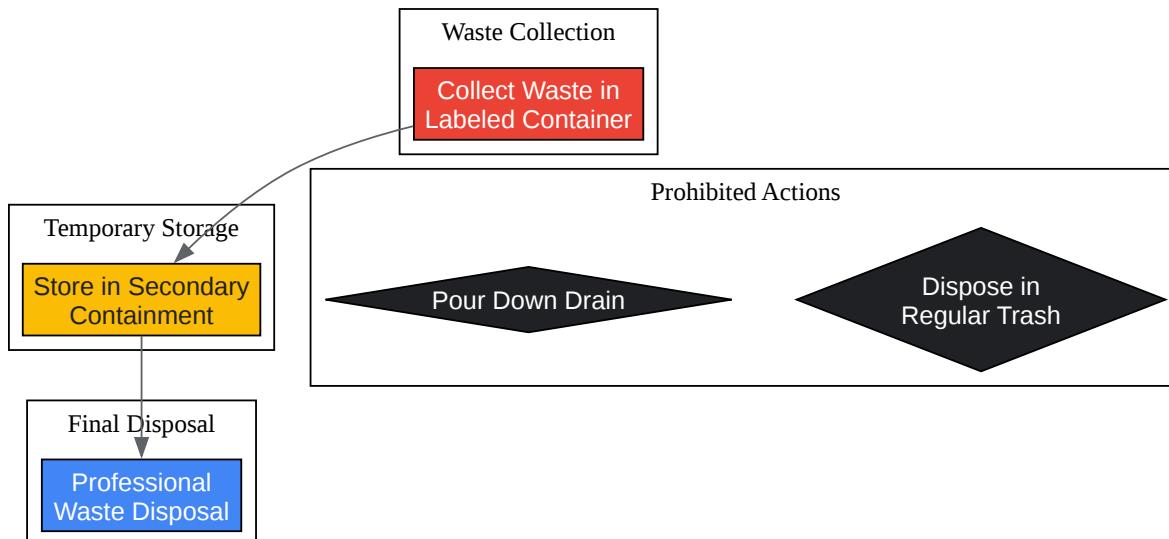
Protocol for Disposal of **Methyl 3-chloro-4-hydroxyphenylacetate:**

- Waste Collection:
 - Collect all waste containing **Methyl 3-chloro-4-hydroxyphenylacetate** in a designated, properly labeled, and sealed waste container.
 - Do not mix with incompatible wastes.
- Waste Characterization: Label the waste container with the full chemical name ("**Methyl 3-chloro-4-hydroxyphenylacetate**") and indicate the hazards (e.g., "Irritant").
- Waste Storage: Store the waste container in a designated secondary containment area that is well-ventilated and away from incompatible materials, pending disposal.
- Professional Disposal: Arrange for the collection and disposal of the chemical waste by a licensed professional waste disposal service in accordance with all applicable regulations. Do not attempt to dispose of this chemical down the drain or in the regular trash.

Visualizations

[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Methyl 3-chloro-4-hydroxyphenylacetate**.

[Click to download full resolution via product page](#)

Caption: Logical relationships for the proper disposal of chemical waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 3-chloro-4-hydroxyphenylacetate | 57017-95-5 [sigmaaldrich.com]
- 2. methyl 3-chloro-4-hydroxyphenylacetate CAS#: 57017-95-5 [amp.chemicalbook.com]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [Safe handling and disposal of Methyl 3-chloro-4-hydroxyphenylacetate.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361059#safe-handling-and-disposal-of-methyl-3-chloro-4-hydroxyphenylacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com